

CAY10614 stability at room temperature

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Compound of Interest

Compound Name: CAY10614

Cat. No.: B157800

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CAY10614 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **CAY10614**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **CAY10614** as a solid?

A1: For long-term storage, **CAY10614** solid should be stored at -20°C, where it is stable for at least three to four years.[1][2] One supplier also suggests storage at 4°C in a sealed container, protected from moisture.[3]

Q2: Can I store **CAY10614** at room temperature?

A2: While **CAY10614** is often shipped at ambient temperature for short durations, there is no manufacturer-provided data on its long-term stability at room temperature.[2][3] Therefore, for maintaining the integrity of the compound, storage at room temperature for extended periods is not recommended. For any experiments, it is best to use a compound that has been stored as recommended.

Q3: How should I prepare and store stock solutions of **CAY10614**?

A3: Stock solutions are typically prepared in solvents such as DMSO or DMF.[1][2] For storage, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-

thaw cycles.[3] Store these aliquots at -80°C for long-term stability (6 months to 1 year) or at -20°C for shorter-term storage (up to 1 month).[1][3]

Q4: My vial of **CAY10614** was left at room temperature for a few days. Can I still use it?

A4: Since **CAY10614** is shipped at room temperature, it is likely stable for short periods. However, without specific stability data, it is impossible to be certain. The suitability of the compound for your experiment will depend on the sensitivity of your assay. For critical experiments, it is recommended to use a new, properly stored vial. If you must use the vial in question, consider running a quality control experiment to compare its performance against a properly stored lot.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or unexpected experimental results.	Compound degradation due to improper storage.	Verify that the compound has been stored according to the manufacturer's recommendations (-20°C for solid, -80°C for stock solutions). If not, consider the possibility of degradation and use a new, properly stored vial.
Difficulty dissolving the compound.	The compound may have degraded or absorbed moisture.	Ensure you are using a suitable solvent (e.g., DMSO) and that it is anhydrous. ^[3] Gentle warming and sonication may aid dissolution. ^[3] If solubility issues persist, it could be a sign of compound instability.
Concern about the stability of a stock solution after multiple freeze-thaw cycles.	Repeated changes in temperature can accelerate degradation.	It is best practice to aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles. ^[3] If a stock solution has been subjected to multiple freeze-thaw cycles, its concentration and purity may be compromised. For sensitive applications, prepare a fresh stock solution.
Unsure if the compound is active after being left on the bench.	Potential degradation due to exposure to room temperature and light.	Perform a functional assay to test the activity of the compound. Compare the results with a positive control and, if possible, a new vial of CAY10614.

CAY10614 Storage Stability Data Summary

Form	Storage Temperature	Reported Stability	Source
Solid (Powder)	-20°C	≥ 4 years	[2]
Solid (Powder)	-20°C	3 years	[1]
Solid (Powder)	4°C	Not specified	[3]
In Solvent	-80°C	6 months - 1 year	[1][3]
In Solvent	-20°C	1 month	[3]
Shipping	Room Temperature	Short-term	[2][3]

Experimental Protocols

General Protocol for Assessing CAY10614 Stability via HPLC

This protocol provides a general framework for researchers to assess the stability of **CAY10614** under their specific experimental conditions.

Objective: To determine the percentage of intact **CAY10614** remaining after incubation under specific conditions (e.g., room temperature) compared to a control sample stored under ideal conditions.

Materials:

- **CAY10614** (test sample and control sample stored at -20°C)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 HPLC column
- Suitable mobile phase (e.g., acetonitrile and water with a modifier like formic acid or trifluoroacetic acid, to be optimized)
- Appropriate solvent for sample preparation (e.g., DMSO)

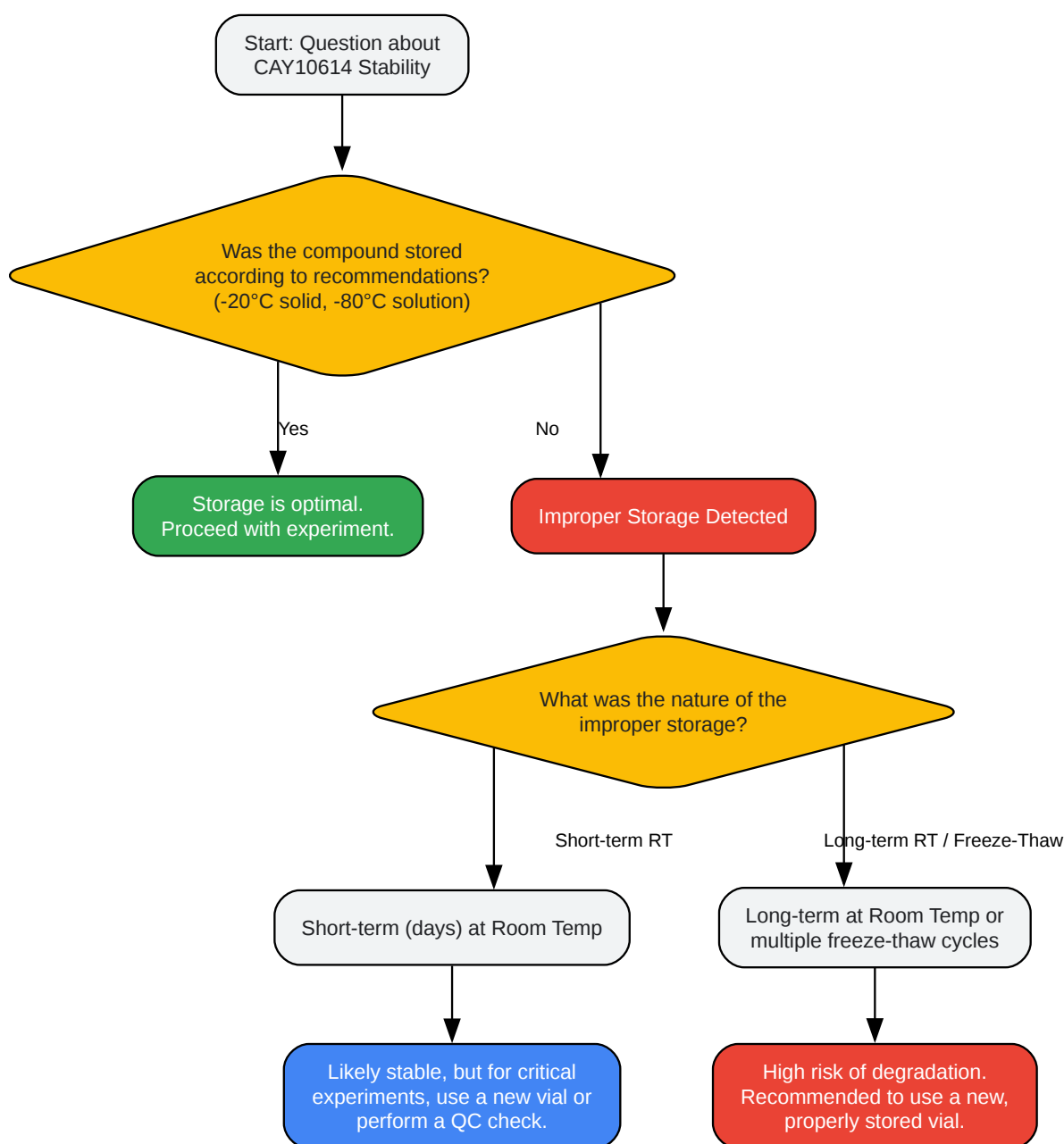
- Incubator or temperature-controlled environment for the test condition

Methodology:

- Sample Preparation:
 - Prepare a stock solution of **CAY10614** in a suitable solvent (e.g., 10 mg/mL in DMSO).
 - From this stock, prepare two sets of working solutions at a known concentration (e.g., 1 mg/mL).
 - Control Sample: Store one set of aliquots at the recommended temperature of -20°C.
 - Test Sample: Place the other set of aliquots at the desired test condition (e.g., room temperature, protected from light).
- Time Points:
 - Establish time points for analysis (e.g., 0, 24, 48, 72 hours, 1 week).
- HPLC Analysis:
 - At each time point, take one aliquot from the control and one from the test condition.
 - Dilute the samples to an appropriate concentration for HPLC analysis.
 - Inject the samples onto the HPLC system.
 - Run the HPLC method to separate **CAY10614** from any potential degradants. The method (mobile phase composition, gradient, flow rate, and detection wavelength) will need to be optimized for **CAY10614**.
 - Record the peak area of the intact **CAY10614**.
- Data Analysis:
 - Calculate the percentage of **CAY10614** remaining in the test sample at each time point relative to the control sample at the same time point.

- Percentage Remaining = (Peak Area of Test Sample / Peak Area of Control Sample) x 100

Visualizations



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Caption: Troubleshooting workflow for **CAY10614** stability concerns.

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